

An In-depth Technical Guide to 2-Methylindoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylindoline

Cat. No.: B143341

[Get Quote](#)

This technical guide provides a comprehensive overview of **2-Methylindoline**, a heterocyclic compound of significant interest in chemical synthesis and pharmaceutical development. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identifiers, physicochemical properties, and experimental protocols.

Core Chemical Information

2-Methylindoline is an organic compound featuring a bicyclic structure composed of a benzene ring fused to a five-membered nitrogen-containing ring, with a methyl group at the second position.^[1] This structure makes it a valuable intermediate in the synthesis of a variety of more complex molecules.^[2]

Chemical Identifiers

Accurate identification of chemical compounds is critical in research and development. The following table summarizes the key identifiers for **2-Methylindoline**.

Identifier Type	Value
CAS Number	6872-06-6[1][3][4][5][6]
IUPAC Name	2-methyl-2,3-dihydro-1H-indole[6][7]
Synonyms	α -Methyldihydroindole, 2,3-Dihydro-2-methylindole, NSC 65598[1][3][5]
Molecular Formula	C ₉ H ₁₁ N[1][3][4][5]
Molecular Weight	133.19 g/mol [3][6]
InChI	1S/C9H11N/c1-7-6-8-4-2-3-5-9(8)10-7/h2-5,7,10H,6H2,1H3[1][5]
InChIKey	QRWRJDVVXAXGBT-UHFFFAOYSA-N[1][5]
SMILES	<chem>CC1CC2=CC=CC=C2N1</chem> [6]
PubChem CID	23305[2]
EC Number	229-971-0[6]
MDL Number	MFCD00005706[2]

Physicochemical Properties

The physical and chemical properties of **2-Methylindoline** are essential for its handling, application in reactions, and for analytical purposes.

Property	Value
Appearance	Colorless to pale yellow or brown liquid[1][2][8]
Boiling Point	228-229 °C[8]
Density	1.023 g/mL at 25 °C[8]
Refractive Index	n _{20/D} 1.569[8]
Solubility	Soluble in organic solvents.[1] Negligible in water.[8][9]
Flash Point	93.4 °C (200.1 °F) - closed cup[8]
Storage	Store in a cool, dry, dark place under an inert atmosphere.[8]

Experimental Protocols

The synthesis of **2-Methylindoline** can be achieved through various methods. Below is a detailed protocol for its preparation via catalytic hydrogenation and cyclization, as adapted from patent literature.

Synthesis of 2-Methylindoline from 2-chloro- β -methyl nitrostyrene

This protocol details the preparation of **2-Methylindoline** by the catalytic hydrogenation and subsequent cyclization of 2-chloro- β -methyl nitrostyrene.[10]

Materials:

- 2-chloro- β -methyl nitrostyrene (198 g, 1 mol)
- Raney nickel catalyst (50 g)
- Cuprous bromide (30 g, 0.21 mol)
- Sodium hydroxide (44 g, 1.1 mol)

- Water (600 g)
- Toluene (400 ml)
- Hydrogen gas

Equipment:

- High-pressure reaction vessel
- Stirring apparatus
- Heating and cooling system
- Filtration apparatus
- Reduced pressure distillation apparatus
- Gas chromatograph for purity analysis

Procedure:

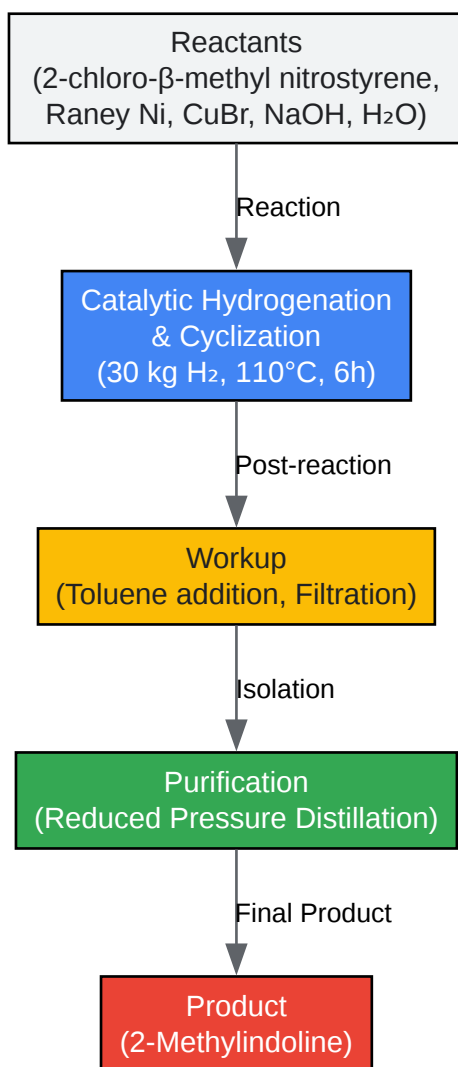
- Charge the high-pressure reaction vessel with 198 g of 2-chloro- β -methyl nitrostyrene, 50 g of Raney nickel catalyst, 30 g of cuprous bromide, 44 g of sodium hydroxide, and 600 g of water.
- Seal the reactor and pressurize with hydrogen gas to 30 kg.
- Heat the reaction mixture to 110 °C and maintain for 6 hours with constant stirring.
- Monitor the reaction progress. Upon completion, cool the reactor to room temperature.
- Add 400 ml of toluene to the reaction mixture and stir for 30 minutes.
- Filter the mixture to recover the catalyst.
- Separate the organic layer from the aqueous layer.

- Perform reduced pressure distillation on the organic layer, collecting the fraction at 85-89 °C / 5 mmHg.
- The collected fraction is the target product, **2-Methylindoline**. The expected yield is approximately 117 g (88%), with a purity of around 99% as determined by gas chromatography.[10]

Applications and Logical Workflows

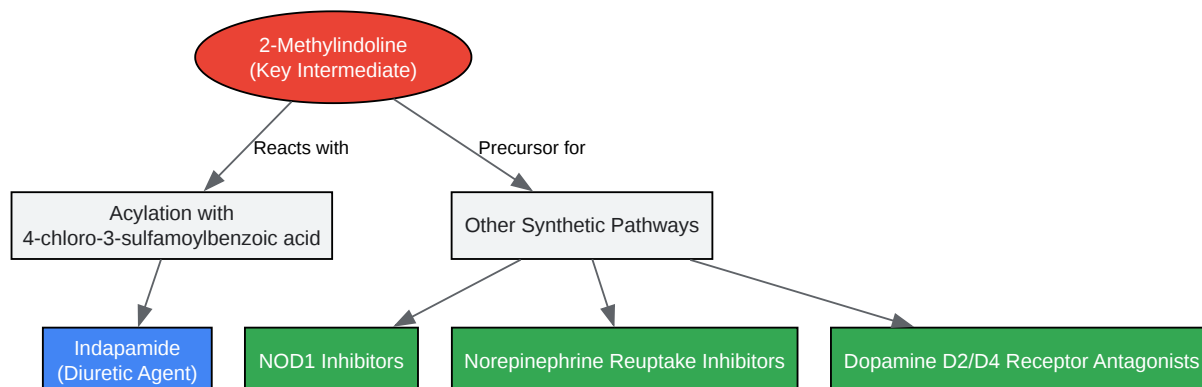
2-Methylindoline is a versatile building block in organic synthesis, particularly in the pharmaceutical industry.[2] It serves as a crucial intermediate for the synthesis of various bioactive molecules, including inhibitors of NOD1-induced nuclear factor-κB activation, norepinephrine reuptake inhibitors, and the diuretic agent Indapamide.[9]

Below are diagrams illustrating the experimental workflow for its synthesis and its role as a key chemical intermediate.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Methylindoline**.



[Click to download full resolution via product page](#)

Caption: Role of **2-Methylindoline** as a synthetic precursor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 6872-06-6: 2-Methylindoline | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]
- 4. 2-METHYLINDOLINE | CAS 6872-06-6 [matrix-fine-chemicals.com]
- 5. 2-Methylindoline [webbook.nist.gov]
- 6. 2-Methylindoline | C₉H₁₁N | CID 23305 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. dev.klison.com [dev.klison.com]
- 8. jnfuturechemical.com [jnfuturechemical.com]
- 9. 2-Methylindoline | 6872-06-6 [chemicalbook.com]

- 10. CN108329248B - Preparation method of 2-methylindoline - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methylindoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143341#2-methylindoline-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com